

# Thermal properties of Disalicylide (melting point, boiling point)

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## Compound of Interest

Compound Name: Disalicylide

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## Thermal Properties of Disalicylide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal properties of **disalicylide**, a cyclic ester derived from salicylic acid. The document details its melting and boiling points, outlines the experimental protocols for their determination, and includes a visual representation of its synthesis workflow. This information is critical for the handling, processing, and application of **disalicylide** in research and development, particularly in the fields of polymer chemistry and materials science.

### Core Thermal Properties

The key thermal properties of **disalicylide** are summarized in the table below. These values are essential for understanding the compound's physical state and behavior at different temperatures.

Thermal Property	Value	Notes
Melting Point	213 °C	Experimentally determined. <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	415.3 ± 15.0 °C	Predicted value. <a href="#">[1]</a> <a href="#">[2]</a>

# Experimental Protocols for Thermal Property Determination

Accurate determination of melting and boiling points is crucial for the characterization and quality control of chemical compounds. The following sections describe standardized experimental methodologies applicable to **disalicylide**.

## Melting Point Determination

The melting point of a crystalline solid like **disalicylide** can be determined using the capillary method with a melting point apparatus.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)[\[6\]](#)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small sample of finely powdered, dry **disalicylide** is placed on a clean, dry surface. The open end of a capillary tube is tapped gently into the powder to introduce a small amount of the sample.[\[4\]](#)[\[5\]](#) The tube is then inverted and tapped on a hard surface to pack the solid into the sealed end. The packed sample height should be approximately 1-2 mm.[\[4\]](#)[\[7\]](#)
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is at the same level as the sample.

- **Heating and Observation:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.<sup>[3][7]</sup> The sample is observed through the magnifying lens.
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.<sup>[3][5]</sup> For a pure compound, this range should be narrow, typically 0.5-1 °C.<sup>[3]</sup>

## Boiling Point Determination (for High-Boiling Solids)

Given that **disalicylide** has a very high predicted boiling point and is a solid at room temperature, standard boiling point determination methods for liquids are not directly applicable. The predicted value is likely derived from computational models. Experimental determination would require specialized equipment to handle the high temperatures and potential for decomposition. A common laboratory method for determining the boiling point of a small quantity of liquid is the Thiele tube method, which could be adapted if a molten sample of **disalicylide** is stable at its boiling point.<sup>[8]</sup>

Apparatus:

- Thiele tube or a similar oil bath setup
- High-temperature heating oil (e.g., silicone oil)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- High-temperature thermometer
- Heating source (e.g., Bunsen burner or heating mantle)

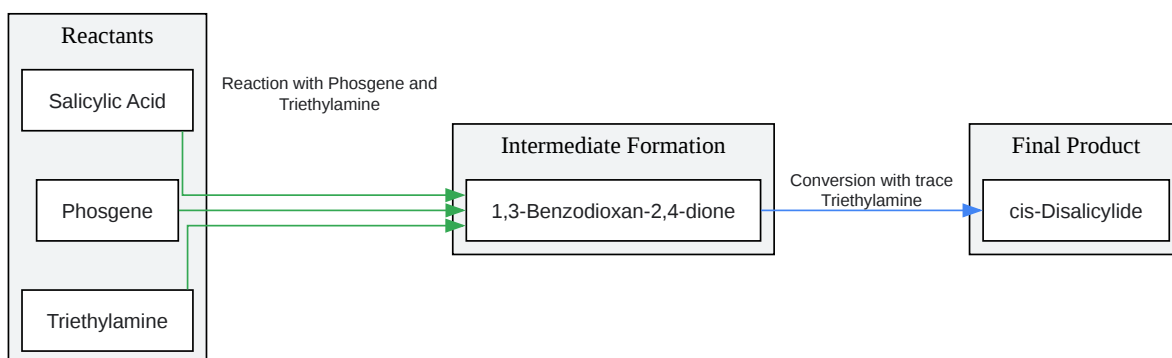
Procedure:

- **Sample Preparation:** A small amount of **disalicylide** is placed in the fusion tube. A capillary tube, sealed at one end, is placed inside the fusion tube with the open end submerged in the molten sample.

- **Apparatus Setup:** The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped inside the Thiele tube containing the heating oil.
- **Heating and Observation:** The side arm of the Thiele tube is heated gently and uniformly.[8] As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- **Data Recording:** The heat source is then removed, and the oil bath is allowed to cool slowly. The temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[8] This is the point where the vapor pressure of the substance equals the atmospheric pressure.

## Synthesis Workflow of Disalicylide

**Disalicylide** can be synthesized from salicylic acid. The following diagram illustrates the key steps in this chemical transformation.



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Caption: Synthesis of **cis-Disalicylide** from Salicylic Acid.[9]

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